

# Essential Safety and Operational Guidance for Handling D-Sorbitol-13C-2

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## Compound of Interest

Compound Name: D-Sorbitol-13C-2

Cat. No.: B12411997

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for the use of **D-Sorbitol-13C-2**, a stable isotope-labeled sugar alcohol. The following procedural guidance is designed to be a preferred resource, building trust and providing value beyond the product itself.

**D-Sorbitol-13C-2** is chemically identical to D-Sorbitol, with the exception of carbon-13 enrichment at the C2 position. Therefore, the safety precautions for handling D-Sorbitol are directly applicable. D-Sorbitol is generally considered to be of low hazard. However, adherence to standard laboratory safety protocols is essential to minimize any potential risks.

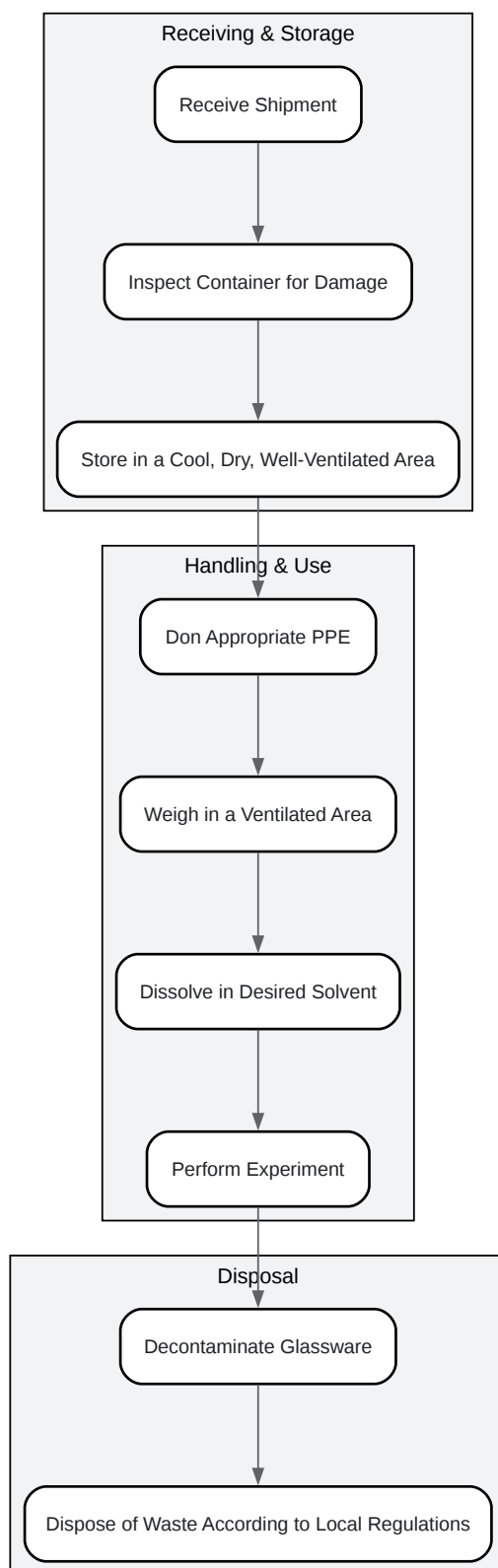
## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **D-Sorbitol-13C-2**.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from potential dust or splashes.
Hand Protection	Nitrile or latex gloves	To prevent direct skin contact with the chemical.
Body Protection	Laboratory coat	To protect clothing and skin from accidental spills.
Respiratory Protection	Dust mask or respirator	Recommended when handling large quantities or if dust is generated.

## Operational Plan: From Receipt to Disposal

A systematic workflow ensures both safety and the integrity of the research. The following diagram outlines the key steps for handling **D-Sorbitol-13C-2** in a laboratory setting.



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**Caption:** Workflow for handling **D-Sorbitol-13C-2**.

## Disposal Plan

D-Sorbitol is not classified as a hazardous substance.<sup>[1]</sup> However, it is crucial to adhere to local, state, and federal regulations for waste disposal.

- **Unused Product:** Unused **D-Sorbitol-13C-2** should be disposed of in accordance with institutional guidelines for non-hazardous chemical waste. It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.<sup>[1][2]</sup>
- **Contaminated Materials:** Any materials, such as gloves, wipes, or containers, that have come into contact with the chemical should be disposed of as solid waste.
- **Solutions:** Aqueous solutions of **D-Sorbitol-13C-2** can typically be disposed of down the drain with copious amounts of water, but always confirm this with your institution's environmental health and safety department.

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## References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. isotope.com [isotope.com]
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